

safety and handling precautions for 3,5,5-Trimethylhexanal

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *3,5,5-Trimethylhexanal*

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An In-depth Technical Guide to the Safe Handling of **3,5,5-Trimethylhexanal**

Introduction

3,5,5-Trimethylhexanal (CAS No. 5435-64-3), also known as isononylaldehyde, is a branched-chain aliphatic aldehyde.^{[1][2]} Due to its distinct aldehydic, green, and citrus-like aroma, it finds application in the fragrance and flavor industries and serves as a versatile intermediate in chemical synthesis.^{[3][4][5]} Like many aldehydes, its chemical reactivity necessitates a thorough understanding of its hazard profile to ensure safe handling in a research and development environment.

This guide serves as a comprehensive technical resource for researchers, scientists, and drug development professionals. It moves beyond mere procedural lists to provide the causal reasoning behind safety protocols, empowering laboratory personnel to handle **3,5,5-Trimethylhexanal** with an informed and proactive approach to safety. The protocols herein are designed as self-validating systems, grounded in established chemical safety principles and authoritative data.

Section 1: Hazard Identification and Physicochemical Properties

A foundational element of safe handling is a complete understanding of the substance's intrinsic properties and associated hazards. **3,5,5-Trimethylhexanal** is a flammable liquid that

poses risks of skin and eye irritation and may cause allergic skin sensitization.[\[1\]](#)[\[6\]](#)[\[7\]](#)

Table 1: Physicochemical Properties of 3,5,5-Trimethylhexanal

Property	Value	Source(s)
CAS Number	5435-64-3	[8]
Molecular Formula	C ₉ H ₁₈ O	[8]
Molecular Weight	142.24 g/mol	[1] [3]
Appearance	Colorless to pale yellow liquid	[9]
Odor	Aldehydic, citrus, fresh, green	[3] [5]
Boiling Point	173 °C (343.4 °F)	[1]
Melting Point	< -60 °C (-76 °F)	[1]
Flash Point	34 - 47 °C (93.2 - 116 °F) (closed cup)	[1] [9]
Density	~0.820 g/cm ³ at 20°C	[1] [9]
Vapor Pressure	0.08 mmHg at 25°C	[1] [9]
Water Solubility	Low (approx. 100 - 189 mg/L)	[4] [9]
Log P (octanol/water)	2.7 - 3.09	[1] [7]

Table 2: GHS Classification for 3,5,5-Trimethylhexanal

Classification	Hazard Code	Hazard Statement	Pictogram
Flammable Liquids	H226	Flammable liquid and vapor	
Skin Irritation	H315	Causes skin irritation	!
Skin Sensitization	H317	May cause an allergic skin reaction	!
Chronic Aquatic Hazard	H412	Harmful to aquatic life with long lasting effects	None

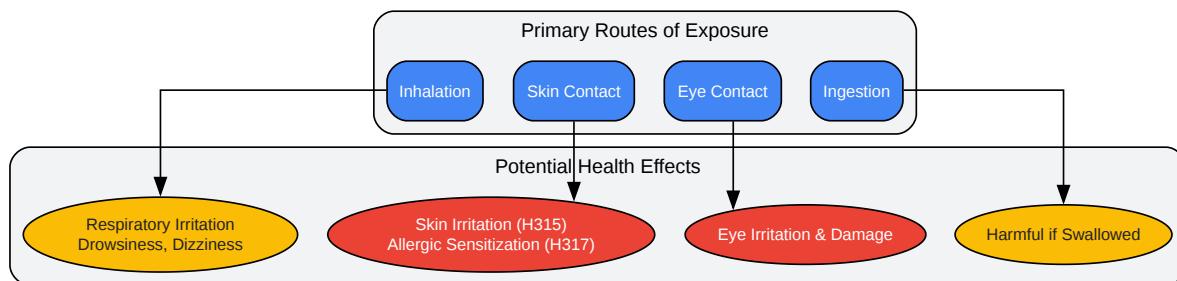
Data sourced from multiple safety data sheets.[\[6\]](#)[\[7\]](#)

Section 2: Toxicological Profile and Routes of Exposure

Understanding the toxicology of **3,5,5-Trimethylhexanal** is critical to appreciating the necessity of the handling precautions outlined in this guide. The primary health risks are associated with direct contact and inhalation.

- Skin (Dermal) Exposure: Classified as a skin irritant (H315), direct contact can cause redness and inflammation.[\[1\]](#)[\[6\]](#) More significantly, it is a skin sensitizer (H317), meaning that repeated or prolonged exposure can lead to the development of an allergic skin reaction (allergic contact dermatitis) in susceptible individuals.[\[6\]](#)[\[10\]](#) Once an individual is sensitized, subsequent exposures to even minute quantities can trigger a pronounced allergic response.
- Eye Exposure: The substance is irritating to the eyes, and direct contact can cause damage.[\[1\]](#)
- Inhalation: Inhalation of vapors, particularly in poorly ventilated areas, may cause respiratory tract irritation.[\[11\]](#) High concentrations can lead to central nervous system effects such as drowsiness and dizziness.[\[11\]](#)
- Ingestion: Accidental ingestion may be harmful.[\[11\]](#) The oral LD50 in rats is reported as 3240 mg/kg, indicating moderate acute toxicity.[\[5\]](#)

While the substance is not classified as genotoxic, comprehensive data on long-term reproductive or carcinogenic effects are limited.[10] Therefore, the principle of minimizing exposure (As Low As Reasonably Achievable - ALARA) is paramount.



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Caption: Primary exposure routes for **3,5,5-Trimethylhexanal** and their associated health effects.

Section 3: Engineering Controls and Personal Protective Equipment (PPE)

A systematic approach to exposure control, prioritizing engineering solutions over personal protective measures, is essential for ensuring laboratory safety.

Engineering Controls

The primary defense against exposure to volatile and irritating chemicals is to handle them within a properly functioning engineering control system.

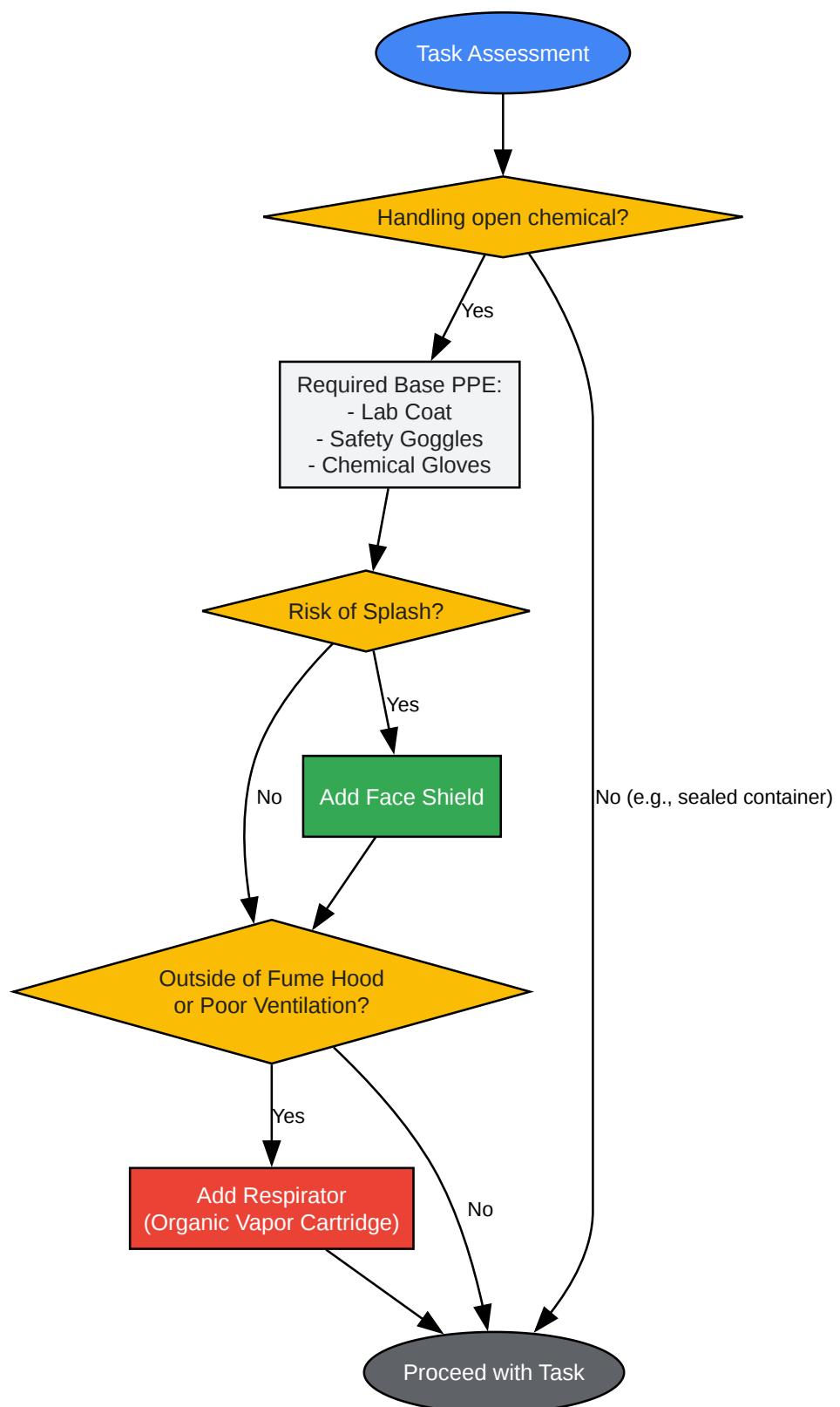
- Chemical Fume Hood: All handling of stock solutions and procedures with the potential to generate aerosols or vapors must be conducted in a chemical fume hood.[6][12] This is the most effective way to prevent inhalation exposure.

- Ventilation: The laboratory should have adequate general ventilation to ensure that any fugitive emissions are diluted and removed. Air exchange rates should meet or exceed institutional and regulatory standards.[11]

Personal Protective Equipment (PPE)

PPE is the last line of defense and must be selected based on the specific hazards of **3,5,5-Trimethylhexanal**.

- Eye and Face Protection: Chemical safety goggles are mandatory.[8][9] A face shield should be worn in addition to goggles when there is a significant risk of splashing (e.g., transferring large volumes, working under pressure).
- Hand Protection: Chemical-resistant gloves are required. Given that this compound is a skin irritant and sensitizer, glove selection is critical. Nitrile or butyl rubber gloves are suitable for incidental contact. Always check the manufacturer's glove compatibility data. Gloves must be inspected before use and changed immediately if contaminated or damaged.[8][9]
- Skin and Body Protection: A flame-resistant lab coat must be worn and kept fully fastened.[8] For tasks with a higher risk of splashes, a chemically resistant apron should be worn over the lab coat. Do not expose open cuts or abraded skin to the material.[11]
- Respiratory Protection: Respiratory protection is generally not required when handling small quantities within a certified chemical fume hood. If engineering controls are not feasible or during an emergency response (e.g., a large spill), a NIOSH-approved respirator with an organic vapor (OV) cartridge is necessary.[8][9]

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Caption: Decision workflow for selecting appropriate PPE when handling **3,5,5-Trimethylhexanal**.

Section 4: Standard Operating Procedures for Handling and Storage

Adherence to standardized procedures minimizes the risk of accidents and exposures.

General Handling Protocol

- Preparation: Before handling, ensure all necessary engineering controls (fume hood) and PPE are in place and functional. Confirm the location of the nearest safety shower, eyewash station, and fire extinguisher.
- Grounding: As **3,5,5-Trimethylhexanal** is a flammable liquid, take measures to prevent static discharge when transferring quantities greater than 500 mL. Use grounding and bonding straps between containers and receiving equipment.[6][8]
- Tool Selection: Use non-sparking tools for all operations.[6][7][8]
- Aliquoting: Conduct all transfers and aliquotting of the chemical inside a chemical fume hood. Avoid creating splashes or aerosols.
- Hygiene: Do not eat, drink, or smoke in the laboratory.[11][12] Wash hands thoroughly with soap and water after handling is complete, even if gloves were worn.[11]
- Clothing: Contaminated work clothing must not be taken home. It should be removed carefully and laundered separately or disposed of as hazardous waste, depending on the level of contamination.[6][11]

Storage Requirements

Proper storage is crucial for maintaining the chemical's integrity and preventing hazardous situations.

- Conditions: Store in a cool, dry, well-ventilated area designated for flammable liquids.[6][11][12] The storage temperature should be kept below 25°C.

- Container: Keep the container tightly sealed to prevent the escape of vapors and potential oxidation.[6][12] Storage under an inert gas (e.g., nitrogen or argon) is recommended to maintain purity.[4][6][9]
- Incompatibilities: Store away from strong oxidizing agents (e.g., nitrates, peroxides, chlorine bleaches) and strong bases, as these can initiate vigorous or explosive reactions.[9][11]
- Ignition Sources: The storage area must be free of heat, sparks, open flames, and other sources of ignition.[12]

Section 5: Emergency Protocols

Preparedness is key to mitigating the consequences of an accidental release or exposure.

Protocol 1: First Aid Measures

Immediate and appropriate first aid can significantly reduce the severity of an injury.

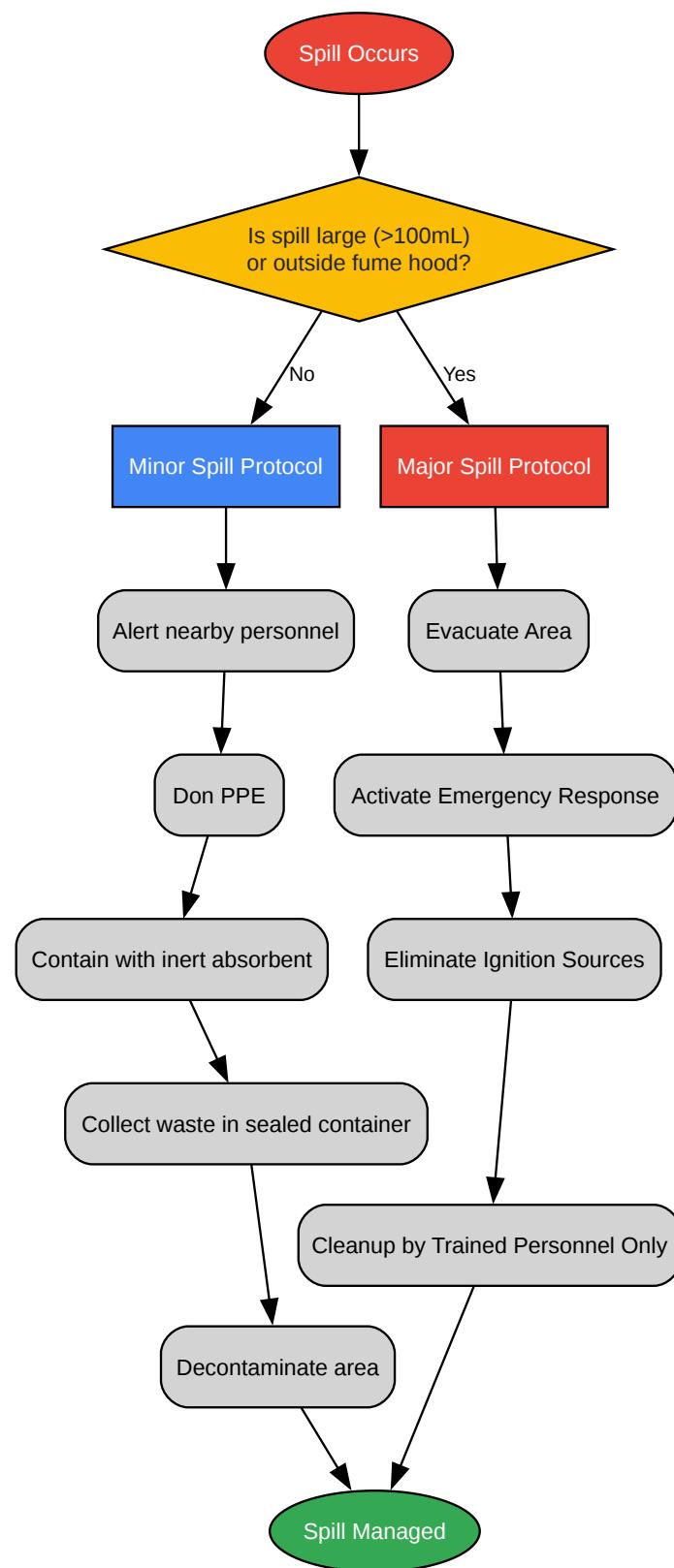
Exposure Route	First Aid Procedure
Inhalation	<p>1. Immediately move the affected person to fresh air.[6][13]2. If breathing is difficult, trained personnel may administer oxygen.[13]3. If breathing has stopped, perform artificial respiration.[6][13]4. Seek immediate medical attention.[13]</p>
Skin Contact	<p>1. Immediately remove all contaminated clothing, including footwear.[6][7]2. Flush the affected skin with copious amounts of soap and water for at least 15 minutes.[13]3. If skin irritation or a rash develops, seek medical attention.[6][7]</p>
Eye Contact	<p>1. Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[6][11][13]2. Remove contact lenses if present and easy to do so. Continue rinsing.[12]3. Seek immediate medical attention.[13]</p>

| Ingestion | 1. Do NOT induce vomiting.[14]2. Rinse the mouth thoroughly with water.[6][7]3. Never give anything by mouth to an unconscious person.[6][7][14]4. Seek immediate medical attention.[11][13] |

Protocol 2: Spill Containment and Cleanup

- Minor Spill (<100 mL in a fume hood):
 - Alert others in the immediate area.
 - Wearing appropriate PPE, contain the spill with a non-combustible, inert absorbent material like vermiculite, sand, or earth.[1][7][11]

- Carefully collect the absorbed material using non-sparking tools and place it into a clearly labeled, sealable container for hazardous waste disposal.[1]
- Wipe the spill area with a suitable solvent (e.g., isopropanol) followed by soap and water. Place all cleanup materials in the waste container.[1][7]
- Major Spill (>100 mL or any spill outside a fume hood):
 - Evacuate all non-essential personnel from the area immediately.
 - Alert your institution's emergency response team.
 - Eliminate all ignition sources and increase ventilation if it is safe to do so.[11]
 - Only personnel trained in hazardous spill response and equipped with full protective gear, including respiratory protection, should attempt to clean up the spill.[9][11]

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Caption: A decision-making workflow for responding to a **3,5,5-Trimethylhexanal** spill.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use alcohol-resistant foam, dry chemical powder, or carbon dioxide (CO₂).^{[8][11]} Water spray can be used to cool fire-exposed containers, but a solid stream of water may be ineffective and could spread the flammable liquid.^{[1][9][11]}
- Specific Hazards: The substance is flammable and emits toxic fumes under fire conditions.^{[1][9]} Vapors can travel a significant distance to an ignition source and flash back.
- Protective Equipment: Firefighters must wear full protective clothing and a self-contained breathing apparatus (SCBA).^{[1][9][11]}

Section 6: Waste Disposal

All waste containing **3,5,5-Trimethylhexanal**, including contaminated absorbent materials and disposable PPE, must be treated as hazardous waste.

- Collection: Collect waste in a dedicated, clearly labeled, and sealed container. Do not mix with incompatible waste streams.
- Disposal: Disposal must be handled by a licensed professional waste disposal service.^[9] The preferred method is incineration in a chemical incinerator equipped with an afterburner and scrubber.^[9] All disposal activities must be in strict accordance with all applicable federal, state, and local environmental regulations.^{[6][9][12]}

Conclusion

3,5,5-Trimethylhexanal is a valuable chemical for research and industry, but its safe use hinges on a disciplined and knowledgeable approach to handling. By understanding its physicochemical properties, toxicological risks, and the rationale behind safety protocols, laboratory professionals can effectively mitigate exposure and prevent accidents. The consistent application of engineering controls, appropriate PPE, and established emergency procedures forms the bedrock of a robust safety culture when working with this and other reactive aldehydes.

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- To cite this document: BenchChem. [safety and handling precautions for 3,5,5-Trimethylhexanal]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1630633#safety-and-handling-precautions-for-3-5-5-trimethylhexanal>

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